

Safe Disposal of 5-Fluoro-2-iodobenzoic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 5-Fluoro-2-iodobenzoic acid

Cat. No.: B1316771

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount for ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **5-Fluoro-2-iodobenzoic acid**, a compound that requires careful management due to its hazardous properties.

Hazard Profile and Safety Data

5-Fluoro-2-iodobenzoic acid is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[1] Adherence to safety protocols is therefore critical.

Property	Data	Reference
Molecular Formula	C ₇ H ₄ FIO ₂	[1](--INVALID-LINK--)
Molecular Weight	266.01 g/mol	[1](--INVALID-LINK--)
Appearance	Solid	[1](--INVALID-LINK--)
Melting Point	145-149 °C	[1](--INVALID-LINK--)
Signal Word	Danger	[1](--INVALID-LINK--)
Hazard Statements	H301 (Toxic if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1](--INVALID-LINK--)
Storage Temperature	2-8°C, Keep in dark place, sealed in dry	[2](--INVALID-LINK--)

Experimental Protocol: Disposal Procedure

The following protocol outlines the necessary steps for the safe disposal of **5-Fluoro-2-iodobenzoic acid** and its contaminated containers. This procedure should be carried out in a designated and well-ventilated area, preferably within a fume hood.

1. Personal Protective Equipment (PPE): Before handling the chemical, ensure that the following PPE is worn:

- Eye Protection: Chemical safety goggles or a face shield.[1]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[1]
- Respiratory Protection: A NIOSH/MSHA approved respirator, such as a dust mask type N95 (US), is necessary, especially if dust is generated.[1]
- Protective Clothing: A lab coat or other protective clothing to prevent skin contact.[3]

2. Spill Management: In the event of a spill:

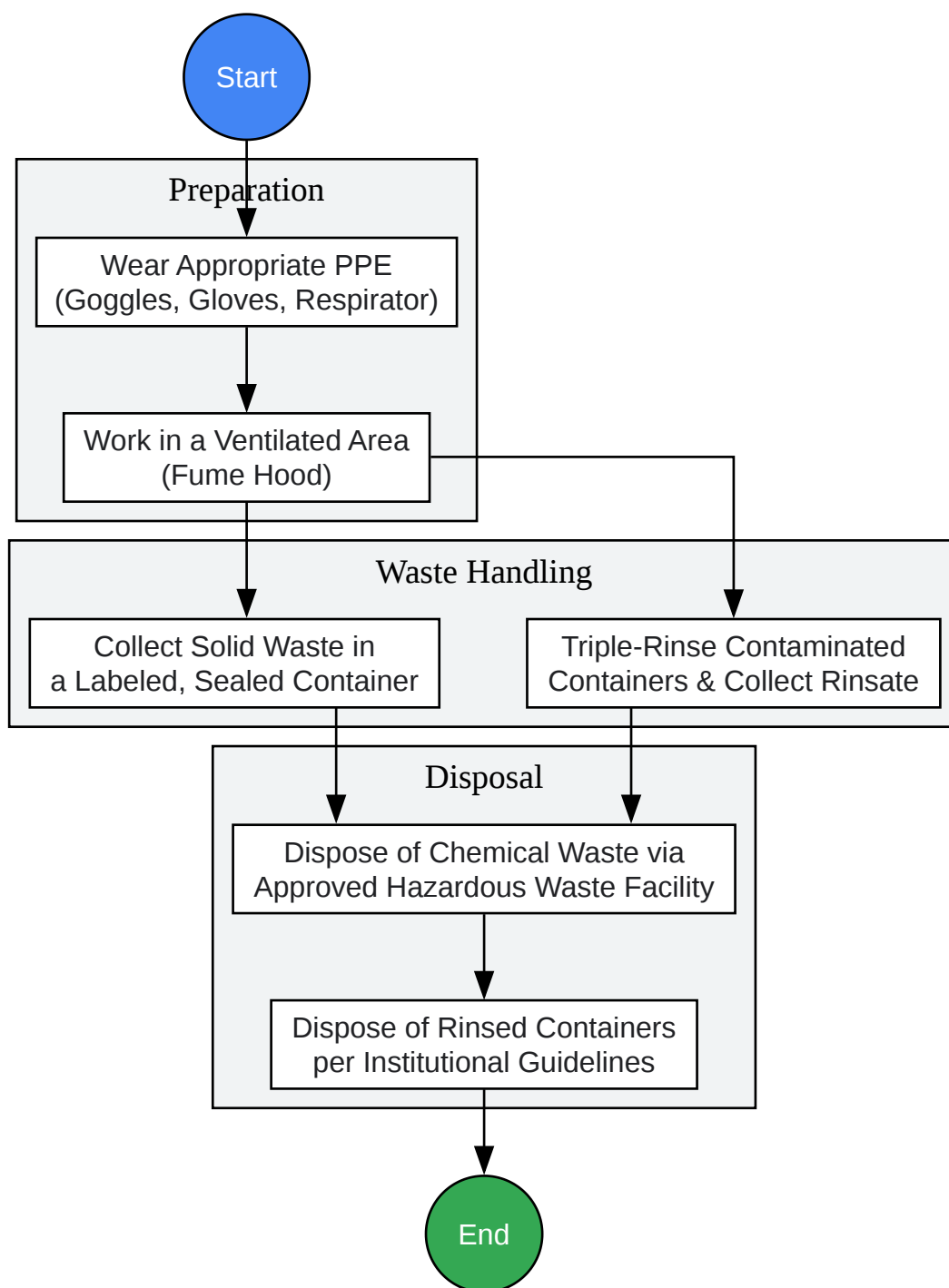
- Avoid breathing in dust.
- Carefully sweep the solid material into a suitable, labeled container for disposal.[4][5]
- Do not allow the chemical to enter drains or the environment.[4]

3. Waste Chemical Disposal:

- Collection: Collect waste **5-Fluoro-2-iodobenzoic acid** in a clearly labeled, sealed container.
- Disposal Route: The collected waste must be disposed of through an approved hazardous waste disposal plant.[4][5] Do not attempt to dispose of this chemical in regular laboratory trash or down the drain.
- Regulations: Adhere to all local, state, and federal regulations regarding hazardous waste disposal.

4. Contaminated Container Disposal:

- Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and treated as hazardous waste.
- Properly rinsed containers can then be disposed of in accordance with institutional guidelines, which may include recycling or disposal as non-hazardous waste.



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Caption: Disposal workflow for **5-Fluoro-2-iodobenzoic acid**.

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